

# Commercial Suppliers of High-Purity 2-Furoyl Chloride: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Furoyl chloride**

Cat. No.: **B3418778**

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This in-depth technical guide provides a comprehensive overview of commercial suppliers of high-purity **2-furoyl chloride** (CAS No. 527-69-5), a critical intermediate in the synthesis of numerous pharmaceuticals.<sup>[1][2][3]</sup> This document outlines key quality parameters, available purity levels, and the suppliers providing them. Furthermore, it details a high-purity synthesis and purification protocol and presents visual workflows for clarity.

## Introduction to 2-Furoyl Chloride

**2-Furoyl chloride**, also known as furan-2-carbonyl chloride, is a reactive acyl chloride widely employed in organic synthesis.<sup>[4]</sup> Its significance in the pharmaceutical industry is underscored by its role as a key building block for active pharmaceutical ingredients (APIs) such as the veterinary cephalosporin ceftiofur, the anti-inflammatory agent mometasone furoate, and the antiprotozoal drug quinfamide.<sup>[2][3]</sup> The purity of **2-furoyl chloride** is paramount in drug development and manufacturing to ensure the safety and efficacy of the final drug product.

## Commercial Availability and Purity

A range of chemical suppliers offer **2-furoyl chloride** at various purity grades, catering to different research and development needs. High-purity grades, essential for pharmaceutical applications, are typically characterized by gas chromatography (GC) or high-performance liquid chromatography (HPLC).

**Table 1: Commercial Suppliers and Stated Purity of 2-Euroyl Chloride**

| Supplier  | Stated Purity/Grade         | Analytical Method  | Country of Origin |
|---|-----------------------------|--------------------|-------------------|
| Shree Ganesh Remedies Ltd.                      | ≥ 99%                       | Gas Chromatography | India             |
| Swadev Chemicals Pvt Ltd                        | ≥ 99.00 %                   | Not Specified      | India             |
| TCI (Tokyo Chemical Industry)                   | >98.0%                      | Gas Chromatography | Japan/India       |
| Simson Pharma Limited                           | High Quality (CoA provided) | Not Specified      | India             |
| Manus Akttева Biopharma LLP                     | Research/Commercial Grade   | Not Specified      | India             |
| CDH (Central Drug House)                        | For Synthesis               | Not Specified      | India             |
| s d fine-chem limited                           | Min. 98%                    | Gas Chromatography | India             |
| Sigma-Aldrich                                   | 95%                         | Not Specified      | USA               |
| Meryer (Shanghai) Chemical Technology Co., Ltd. | 98%                         | Not Specified      | China             |
| Alfa Aesar                                      | 98+%                        | Not Specified      | USA               |
| Shanghai Kaisai Chemical Co., Ltd.              | 99%                         | Not Specified      | China             |

Note: The availability of a Certificate of Analysis (CoA) should be confirmed with the respective supplier for detailed impurity profiles.

## Quality Specifications and Impurity Profile

For applications in drug development, a thorough understanding of the impurity profile of **2-furoyl chloride** is crucial. While specific impurity data is proprietary to the manufacturer and detailed in the Certificate of Analysis, potential impurities can be inferred from the common synthesis routes.

**Table 2: Typical Physical and Chemical Properties of 2-Furoyl Chloride**

| Property          | Value  | Reference |
|-------------------|--|-----------|
| Molecular Formula | C <sub>5</sub> H <sub>3</sub> ClO <sub>2</sub> | [4]       |
| Molecular Weight  | 130.53 g/mol                                   | [4]       |
| Appearance        | Colorless to pale yellow liquid                | [5]       |
| Boiling Point     | 173-174 °C                                     | [4][6]    |
| Melting Point     | -2 °C  | [4][6]    |
| Density           | ~1.324 g/mL at 25 °C                           | [7]       |
| Refractive Index  | ~1.531 at 20 °C                                |           |

#### Potential Impurities:

- Unreacted Starting Materials: 2-Furoic acid.
- Reagents from Synthesis: Residual thionyl chloride or phosgene.
- Byproducts: Polymers or degradation products formed during synthesis or distillation.
- Solvents: Any solvents used in the synthesis or purification process.

A Chinese patent (CN106674166A) describes a method for producing **2-furoyl chloride** with a purity of up to 99.94% as determined by HPLC, indicating that very high purity levels are achievable.[8]

## Experimental Protocols

Achieving high purity for **2-furoyl chloride** necessitates carefully controlled synthesis and purification procedures. The following protocol is based on a patented method designed to yield a high-purity product suitable for pharmaceutical applications.[8][9]

## High-Purity Synthesis of 2-Furoyl Chloride via Phosgene Route

Objective: To synthesize high-purity **2-furoyl chloride** from 2-furoic acid using phosgene.

### Materials:

- 2-Furoic acid
- **2-Furoyl chloride** (as solvent)
- N,N-dimethylformamide (DMF) (catalyst)
- Phosgene (gas)

### Equipment:

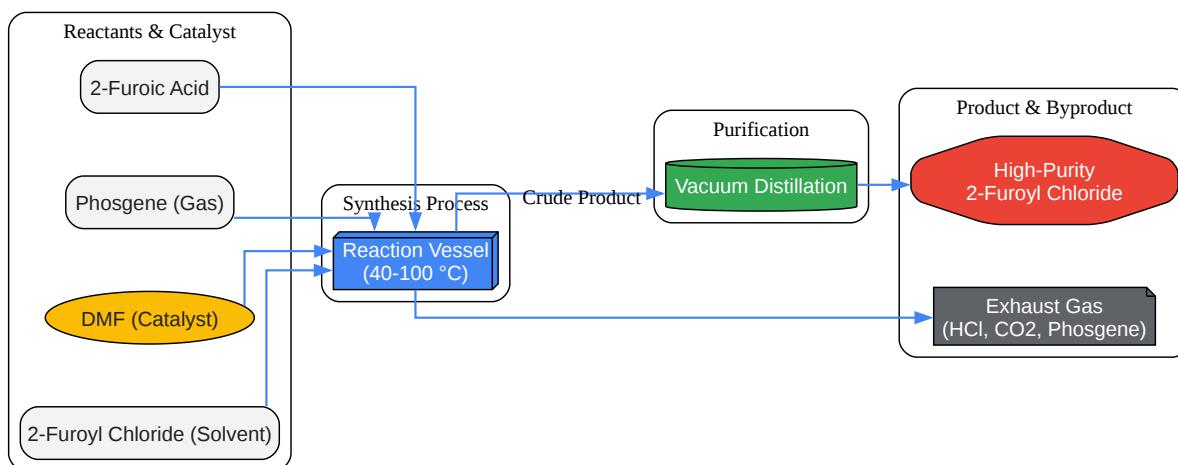
- Three-necked flask
- Condensation reflux unit
- Gas inlet tube
- Stirrer
- Oil bath
- Vacuum distillation apparatus
- Tail gas absorption device

### Procedure:

- Reaction Setup: In a three-necked flask equipped with a reflux condenser, stirrer, and gas inlet, add 200g of **2-furoyl chloride** to act as the solvent.
- Addition of Reactants: Add 100.0g of 2-furoic acid and 0.10g of N,N-dimethylformamide (DMF) as a catalyst to the flask.
- Reaction Initiation: Heat the mixture to a temperature between 40-100 °C using an oil bath while stirring continuously.
- Phosgene Introduction: Introduce phosgene gas into the reaction mixture over a period of 2 hours. The reaction mixture will transform from a white suspension to a brown liquid.
- Purification: After the reaction is complete, purify the crude product by vacuum distillation. The fraction distilling at the appropriate temperature and pressure is collected as high-purity **2-furoyl chloride**. A purity of over 99.9% can be achieved with this method.[8][9]
- Waste Treatment: The exhaust gas, containing unreacted phosgene and hydrogen chloride, should be passed through an absorption device containing an alkaline solution.

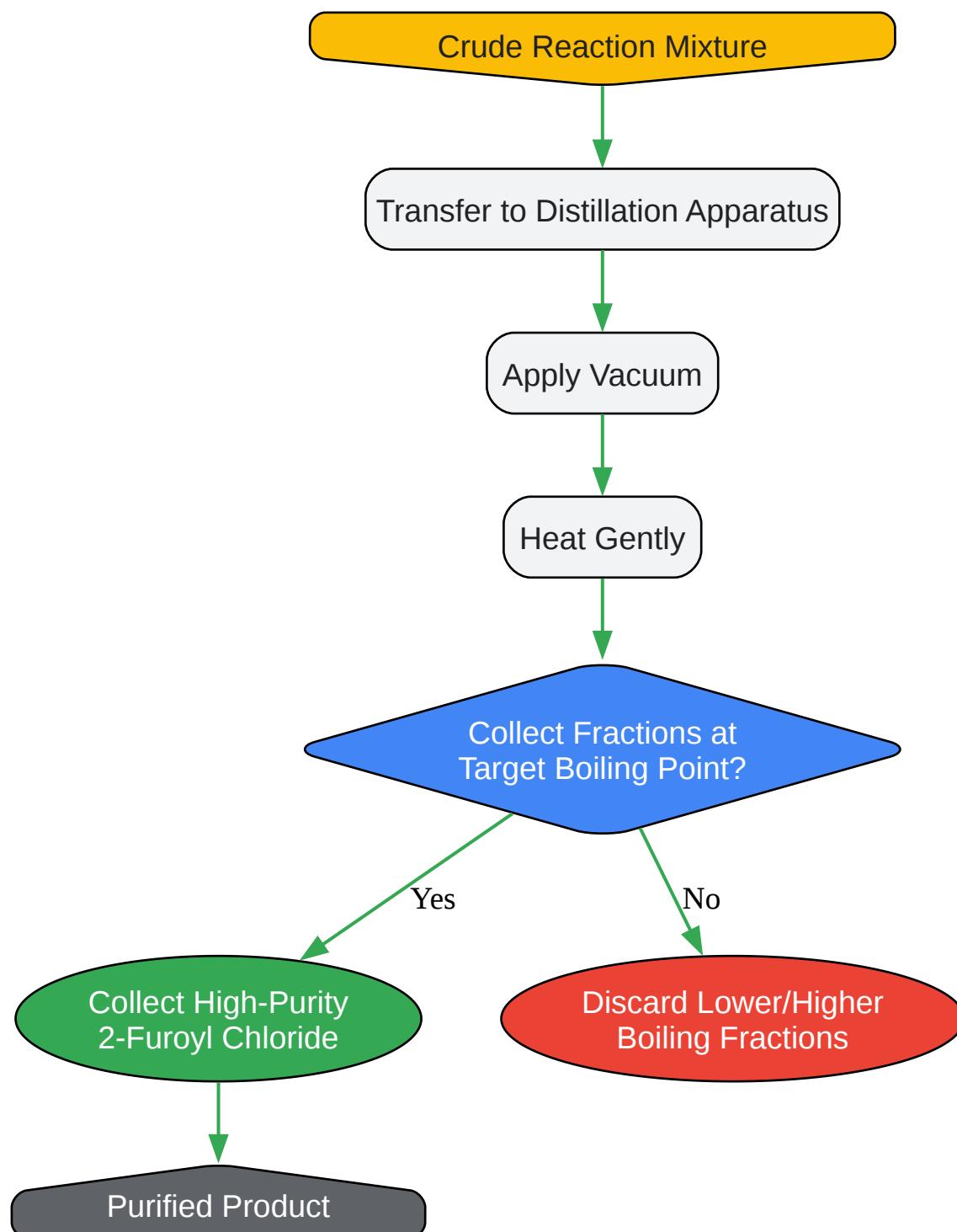
## Visualizing the Workflow

To better illustrate the process, the following diagrams, generated using the DOT language, depict the synthesis and purification workflow.



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Caption: High-purity **2-furoyl chloride** synthesis workflow.

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Caption: Logical flow of the vacuum distillation purification process.

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